

# In-Depth Technical Guide to Carboquone: Chemical Properties, Structure, and Mechanism of Action

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## Compound of Interest

Compound Name: Carboquone

Cat. No.: B1668430

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## Introduction

**Carboquone**, an aziridiny benzoquinone derivative, is a potent antineoplastic agent that has been investigated for its cytotoxic effects against various cancer cell lines. As a bioreductive alkylating agent, its mechanism of action is multifaceted, primarily involving the cross-linking of DNA, generation of reactive oxygen species (ROS), and subsequent induction of apoptosis and cell cycle arrest. This technical guide provides a comprehensive overview of the chemical properties, structure, and biological activities of **Carboquone**, with a focus on the experimental methodologies used to elucidate its mechanism of action.

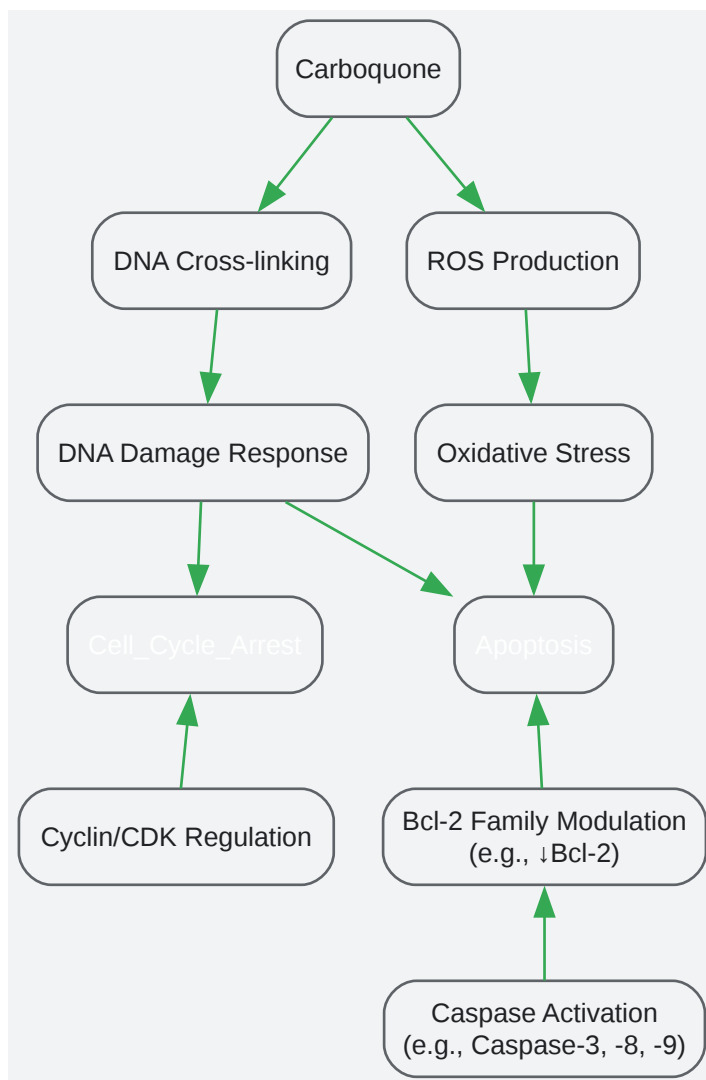
## Chemical Properties and Structure

**Carboquone** is a crystalline solid with the following chemical and physical properties:

Property	Value	Reference
IUPAC Name	[2-[2,5-bis(aziridin-1-yl)-4-methyl-3,6-dioxocyclohexa-1,4-dien-1-yl]-2-methoxyethyl] carbamate	[1]
Synonyms	Carbazilquinone, Esquinon	[1]
CAS Number	24279-91-2	[1]
Molecular Formula	C <sub>15</sub> H <sub>19</sub> N <sub>3</sub> O <sub>5</sub>	[1]
Molecular Weight	321.33 g/mol	[1]
Appearance	Red to reddish-brown crystals	[2]
Melting Point	202°C (decomposes)	[2]
Solubility	Slightly soluble in chloroform, acetone, and absolute alcohol. Practically insoluble in water.	N/A
SMILES String	<chem>CC1=C(C(=O)C(=C(C1=O)N2CC2)C(COC(=O)N)OC)N3CC3</chem>	[3]

## Structural Elucidation

The chemical structure of **Carboquone** has been determined and can be visualized as a p-benzoquinone core substituted with two aziridinyll groups, a methyl group, and a carbamoyloxy-methoxyethyl side chain.



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## References

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